

Application Notes: Handling and Disposal of 2-Fluoroethanol Waste

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Compound of Interest

Compound Name: 2-Fluoroethanol

Cat. No.: B046154

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Introduction

2-Fluoroethanol (also known as ethylene fluorohydrin) is a colorless liquid organic compound with the formula $\text{CH}_2\text{FCH}_2\text{OH}$.^[1] It is one of the simplest stable fluorinated alcohols and has been used as a pesticide and rodenticide.^{[1][2]} Due to its high toxicity, handling and disposal of **2-fluoroethanol** and its associated waste require stringent safety protocols. These application notes provide detailed procedures for researchers, scientists, and drug development professionals to safely manage **2-fluoroethanol** waste in a laboratory setting.

Toxicity and Hazards

2-Fluoroethanol is classified as highly toxic and flammable.^[2] It is fatal if swallowed, inhaled, or absorbed through the skin.^{[2][3]} The toxicity of **2-fluoroethanol** is primarily due to its metabolism in the body. The enzyme alcohol dehydrogenase converts it into fluoroacetaldehyde and subsequently to fluoroacetate.^{[1][4]} Fluoroacetate is a potent metabolic poison that disrupts the citric acid cycle by inhibiting the enzyme aconitase, leading to cellular energy deprivation.^{[4][5]}

Symptoms of exposure can be delayed for several hours and include epigastric distress, vomiting, auditory hallucinations, numbness of the face or nose, respiratory failure, and epileptiform convulsions.^{[1][4]} The probable oral lethal dose in humans is extremely low, estimated to be less than 7 drops for a 70 kg person.^[2] Given its high vapor pressure and the severe toxicity of its fumes, all handling must be conducted in a certified chemical fume hood.^{[2][5]}

Chemical and Physical Properties

A summary of the key quantitative data for **2-fluoroethanol** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₂ H ₅ FO[3]
Molar Mass	64.06 g/mol [6]
Appearance	Colorless liquid[1][7]
Odor	Musky, rather tart[1]
Density	1.1040 g/cm ³ at 20 °C[6]
Melting Point	-26.5 °C[8]
Boiling Point	103.5 °C[1]
Flash Point	31 °C (87.8 °F)[6]
Solubility in Water	Miscible[1]
Vapor Pressure	19 mbar at 15 °C[1]

Experimental Protocols

Protocol for Safe Handling of 2-Fluoroethanol

This protocol outlines the essential steps for safely handling **2-fluoroethanol** in a laboratory environment.

1. Personal Protective Equipment (PPE)

- **Gloves:** Wear neoprene or other chemically resistant gloves.[5] Always inspect gloves for integrity before use and replace them immediately if contaminated or damaged.[5]
- **Eye Protection:** Chemical safety goggles and a full-face shield are mandatory.[5][9]
- **Lab Coat:** A chemically resistant lab coat or apron must be worn.[10]

- Respiratory Protection: When handling outside of a fume hood is unavoidable or in case of a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is required.[\[5\]](#)

2. Engineering Controls

- All work with **2-fluoroethanol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#)[\[11\]](#)
- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[12\]](#)

3. General Handling Procedures

- Avoid all personal contact, including inhalation and skin contact.[\[5\]](#)
- Do not work alone when handling **2-fluoroethanol**.[\[12\]](#)
- Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[\[2\]](#)
- Keep containers tightly closed when not in use.[\[13\]](#)
- Avoid heating the substance, as it can generate highly toxic fluoride fumes in a fire.[\[2\]](#)
- Do not eat, drink, or apply cosmetics in the laboratory.[\[9\]](#)
- Wash hands thoroughly after handling the chemical, even after removing gloves.[\[10\]](#)[\[12\]](#)

4. Storage

- Store **2-fluoroethanol** in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[2\]](#)
- Keep it segregated from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)
- Containers should be clearly labeled as "Highly Toxic" and "Flammable."

5. Spill Response

- Minor Spills (within a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a sealed, labeled hazardous waste container.
 - Decontaminate the area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Major Spills (outside a fume hood):
 - Evacuate the laboratory immediately and alert others.
 - Contact the institution's emergency response team.
 - Prevent entry to the contaminated area.

Protocol for Neutralization and Disposal of **2-Fluoroethanol** Waste

This protocol describes a method for the chemical neutralization of small quantities of **2-fluoroethanol** waste based on its known reactivity. This procedure should be performed by trained personnel in a controlled laboratory setting.

Principle: In a basic solution, **2-fluoroethanol** undergoes dehydrofluorination to yield acetaldehyde and fluoride salt.^{[1][4]} This reaction detoxifies the **2-fluoroethanol** by preventing its metabolic conversion to fluoroacetate.

Reagents and Equipment:

- **2-Fluoroethanol** waste
- Sodium hydroxide (NaOH) solution (e.g., 2 M)

- Stir plate and stir bar
- Large beaker (at least 10 times the volume of the waste)
- pH meter or pH paper
- Appropriate PPE (as listed above)

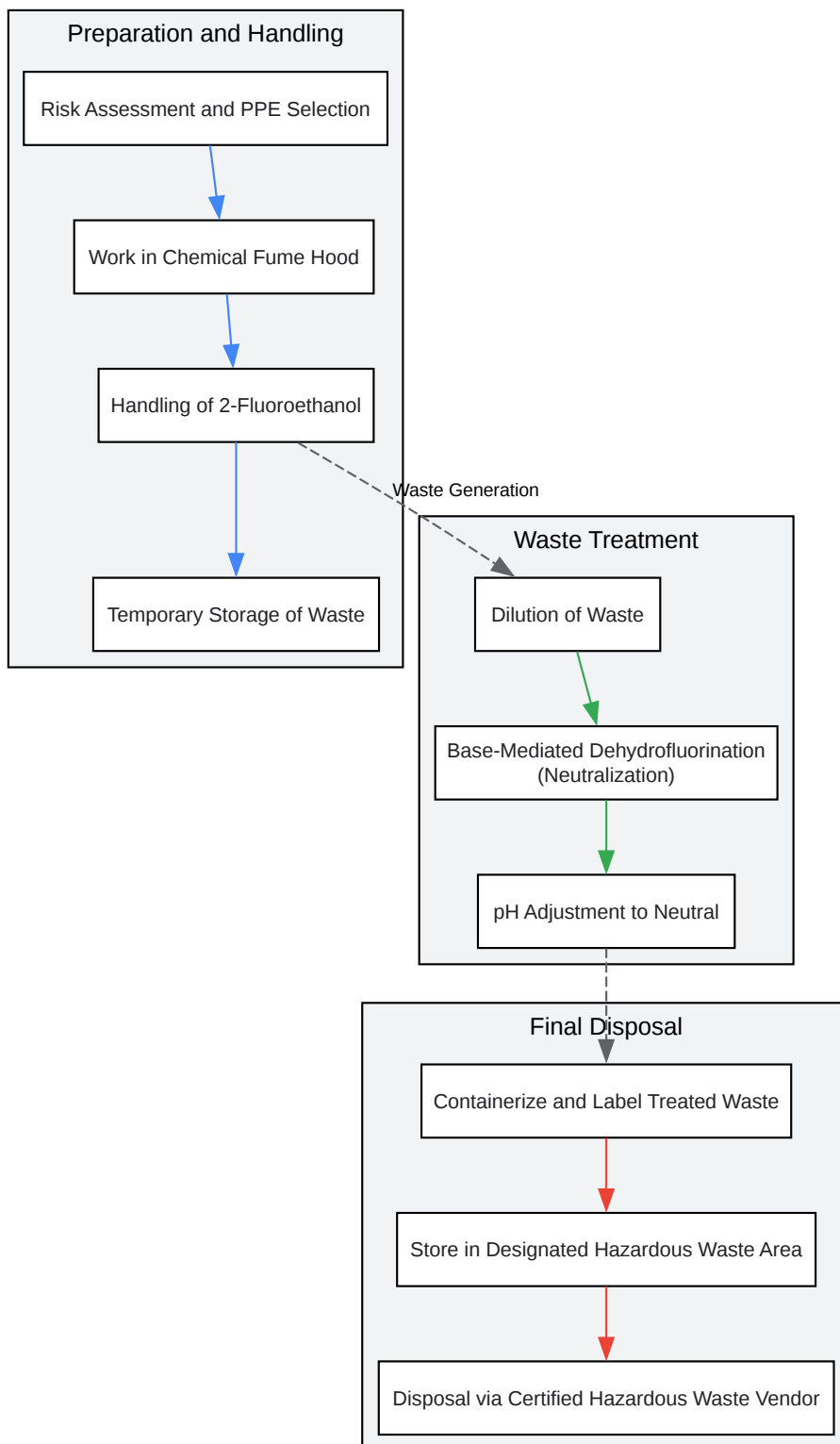
Procedure:

- Preparation:
 - Perform the entire procedure in a certified chemical fume hood.
 - Ensure all necessary PPE is worn.
 - Have a spill kit and emergency contact information readily available.
- Dilution:
 - Slowly add the **2-fluoroethanol** waste to a large beaker containing water with stirring. A dilution ratio of at least 1:10 (waste to water) is recommended to control the reaction rate and temperature.
- Neutralization:
 - While continuously stirring, slowly add a 2 M sodium hydroxide solution to the diluted **2-fluoroethanol** waste.
 - Monitor the pH of the solution. Continue adding the base until the pH is stable in the range of 10-12.
 - Allow the reaction to stir for at least 2 hours to ensure complete dehydrofluorination.
- Final pH Adjustment:
 - After the reaction is complete, neutralize the resulting solution to a pH between 6 and 8 by the slow addition of a dilute acid (e.g., 1 M hydrochloric acid).

- Disposal:
 - The neutralized solution, now containing acetaldehyde and sodium fluoride, must still be disposed of as hazardous waste. The hazards are different from the original waste, but it is not suitable for drain disposal.
 - Transfer the neutralized solution to a properly labeled hazardous waste container. The label should indicate the contents (e.g., "Neutralized **2-Fluoroethanol** waste containing acetaldehyde and sodium fluoride").
 - Arrange for pickup and disposal by the institution's hazardous waste management service, following all local, state, and federal regulations.[\[5\]](#)[\[14\]](#)[\[15\]](#)

Mandatory Visualization

Workflow for Handling and Disposal of 2-Fluoroethanol Waste

[Click to download full resolution via product page](#)Caption: Workflow for **2-Fluoroethanol** Waste Management.

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